

Niobium Oxalate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Niobium oxalate*

Cat. No.: *B8517129*

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This technical guide provides an in-depth overview of the Material Safety Data Sheet (MSDS) and essential safety precautions for **niobium oxalate**. It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who handle this compound. This document compiles available data on its properties, hazards, handling procedures, and relevant experimental protocols to ensure safe laboratory practices.

Section 1: Chemical and Physical Properties

Niobium oxalate, also known as niobium(V) oxalate hydrate, is an odorless, solid substance.

[1] While comprehensive experimental data is limited, the following table summarizes its known physical and chemical properties.

Property	Data	Reference
Molecular Formula	$C_{10}H_5NbO_{20} \cdot xH_2O$	[2][3]
Molecular Weight	538.04 g/mol (anhydrous)	[2][3]
Appearance	Odorless powder or solid	[1][3]
Solubility in Water	Soluble	[4]
Stability	Stable under normal conditions	[2][3]
Hazardous Polymerization	Will not occur	[2][3]
Vapor Pressure	2.51E-06 mmHg at 25°C	[3]
Melting Point	No data available	
Boiling Point	No data available	
Density	No data available	

Section 2: Hazard Identification and Toxicology

Niobium oxalate is classified as harmful if swallowed and harmful in contact with skin.[2][3]

The primary health hazards are associated with its acute toxicity upon ingestion and dermal exposure.

GHS Hazard Statements:

- H302: Harmful if swallowed.[2][5]
- H312: Harmful in contact with skin.[2][5]

Toxicological Data: Specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **niobium oxalate** are not readily available in the reviewed literature.[3] However, general information on niobium compounds suggests potential for liver damage, and in the case of niobium metal, kidney damage and fibrogenic effects on the lungs have been observed in animal studies.[5] It is important to note that the toxicological properties of **niobium oxalate** have not been thoroughly investigated.[5]

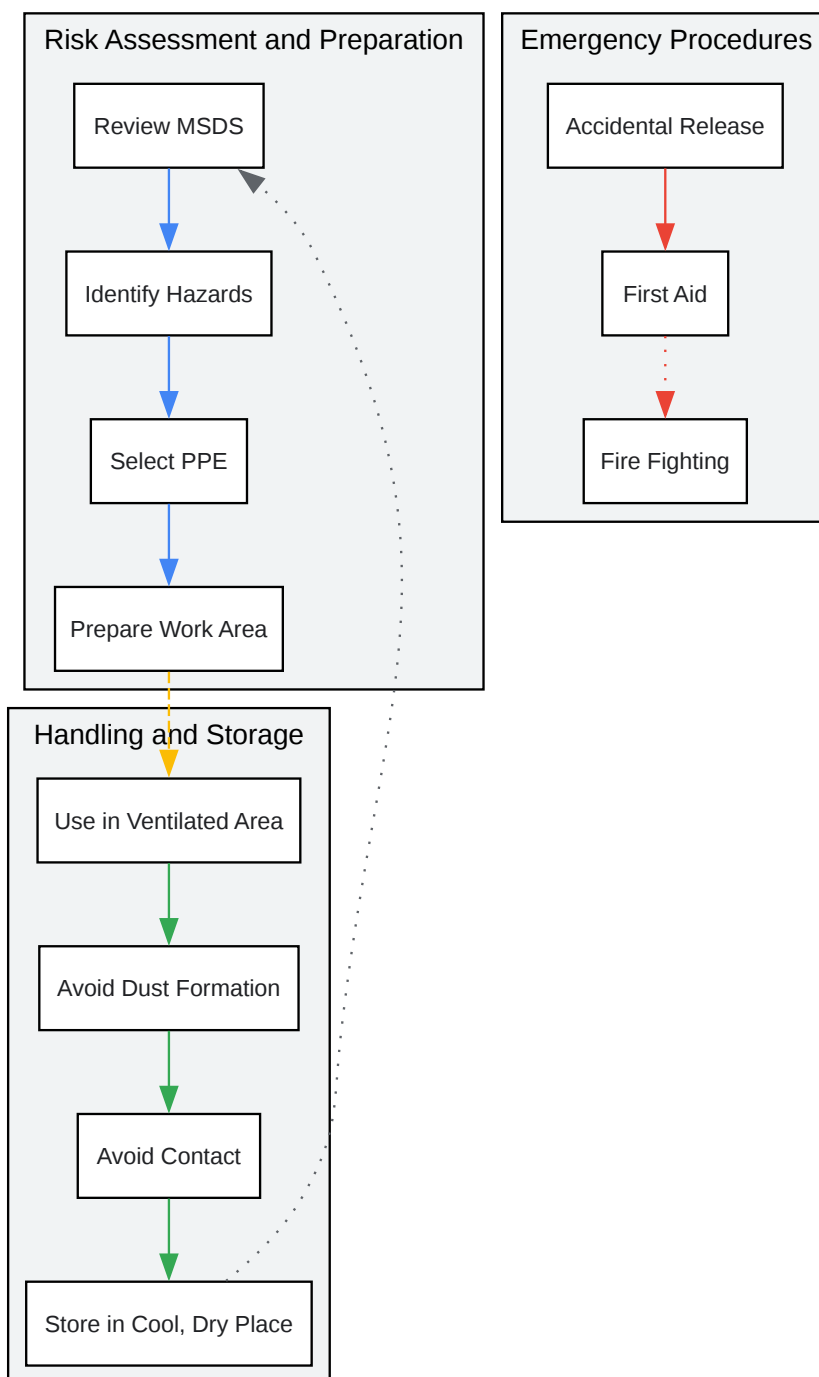
Metric	Value	Reference
Acute Oral Toxicity	Category 4	[6]
Acute Dermal Toxicity	Category 4	[6]
LD50 (Oral)	No data available	[3]
LD50 (Dermal)	No data available	[3]
LC50 (Inhalation)	No data available	[3]
Skin Corrosion/Irritation	No data available	[3]
Eye Damage/Irritation	No data available	[3]
Carcinogenicity	No data available	[3]

Occupational Exposure Limits: There are currently no established occupational exposure limits (e.g., PEL, TLV) for **niobium oxalate**.[\[3\]](#)[\[6\]](#)

Section 3: Safety Precautions and Personal Protective Equipment (PPE)

Strict adherence to safety protocols is mandatory when handling **niobium oxalate**. The following diagram illustrates the logical workflow of safety precautions.

Niobium Oxalate Handling Safety Workflow



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Caption: Workflow for Safe Handling of **Niobium Oxalate**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[5]
- Emergency eyewash stations and safety showers should be readily accessible.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN 166 (EU) or NIOSH (US) standards).[5]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are required.[5] Gloves should be inspected before use.[2]
- Respiratory Protection: If dust formation is likely or ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.[5]

Section 4: Emergency Procedures

First-Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[2][3] Seek medical attention if irritation persists.[3]
- Eye Contact: Rinse eyes immediately with plenty of water for at least 15 minutes, including under the eyelids.[2][3] Seek immediate medical attention.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[5] Seek immediate medical attention.[5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]

- **Specific Hazards:** Thermal decomposition can release irritating gases and vapors, including niobium oxide.[2]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures:

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE to avoid contact with skin, eyes, and clothing, and to prevent inhalation of dust.[5]
- **Environmental Precautions:** Prevent the substance from entering drains and waterways.[5]
- **Cleanup:** Carefully sweep or vacuum up the spilled material and place it in a suitable, closed container for disposal.[7] Avoid generating dust.[7]

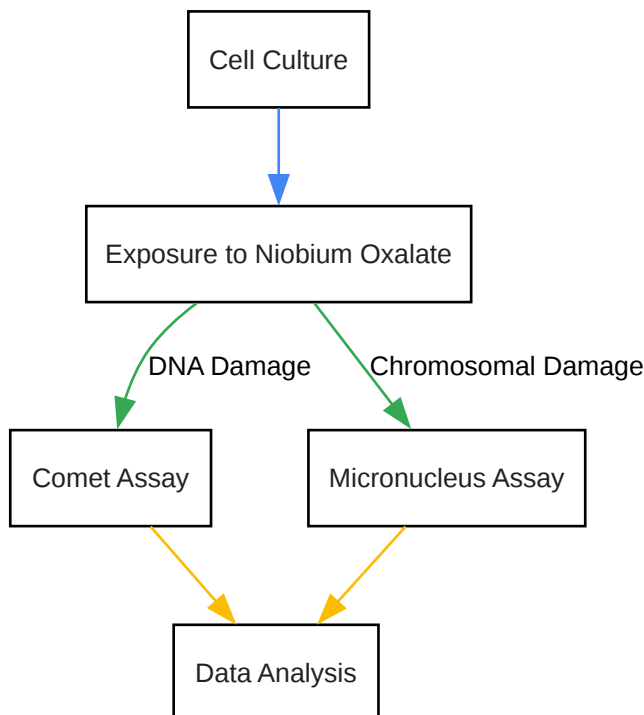
Section 5: Experimental Protocols

Detailed experimental protocols for the safety assessment of **niobium oxalate** are not widely published. However, the following sections describe relevant methodologies for assessing compounds with similar chemical properties or toxicological profiles.

Example Protocol 1: In Vitro Genotoxicity Assessment of Niobium Compounds

This protocol is based on methodologies used for assessing the genotoxicity of niobium oxide nanoparticles and can be adapted for **niobium oxalate**.

Workflow for In Vitro Genotoxicity Testing



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Caption: A General Workflow for In Vitro Genotoxicity Assays.

Methodology:

- Cell Culture: A suitable mammalian cell line (e.g., CHO-K1) is cultured under standard conditions.[8]
- Exposure: Cells are treated with varying concentrations of **niobium oxalate** for a specified duration (e.g., 4 and 24 hours).[8]
- Comet Assay (Single Cell Gel Electrophoresis): This assay is used to detect DNA strand breaks.
 - Cells are embedded in agarose on a microscope slide.

- The cells are lysed to remove membranes and proteins, leaving the DNA.
- The DNA is subjected to electrophoresis. Damaged DNA will migrate further, forming a "comet tail."
- The extent of DNA damage is quantified by measuring the length and intensity of the comet tail.
- Micronucleus Assay: This assay assesses chromosomal damage.
 - Following exposure, cells are treated with a cytokinesis inhibitor (e.g., cytochalasin B) to allow for nuclear division without cell division, resulting in binucleated cells.
 - The frequency of micronuclei (small, extra-nuclear bodies containing chromosome fragments or whole chromosomes) is scored in the binucleated cells.[8]
- Data Analysis: Statistical analysis is performed to determine if there is a significant increase in DNA or chromosomal damage in the treated cells compared to control groups.

Example Protocol 2: Quantification of Oxalate

For studies involving the quantification of **niobium oxalate**, enzymatic assay kits provide a reliable method.

Methodology:

- Sample Preparation: Prepare aqueous solutions of **niobium oxalate**. For biological samples, deproteinization may be necessary.
- Standard Curve: Prepare a series of oxalate standards with known concentrations.[9]
- Enzymatic Reaction: The assay utilizes oxalate oxidase, which catalyzes the oxidation of oxalate, producing a detectable byproduct.
 - A reaction mixture containing oxalate oxidase and a colorimetric probe is added to the samples and standards.
 - The reaction is incubated for a specified time at a controlled temperature.

- Measurement: The absorbance or fluorescence is measured using a microplate reader at the appropriate wavelength.[9]
- Calculation: The oxalate concentration in the samples is determined by comparing their readings to the standard curve.[9]

Section 6: Handling, Storage, and Disposal

Handling:

- Avoid contact with skin, eyes, and clothing.[5]
- Avoid the formation of dust and aerosols.[5]
- Wash hands thoroughly after handling.[10]
- Do not eat, drink, or smoke in the work area.[10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from incompatible materials such as oxidizing agents.[2]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[10] Do not allow the material to be released into the environment.[1]

This guide is intended to supplement, not replace, the information provided in the official Safety Data Sheet (SDS) for **niobium oxalate**. Always refer to the most current SDS from your supplier for complete and detailed safety information.

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References

- 1. tedpella.com [tedpella.com]
- 2. researchgate.net [researchgate.net]
- 3. echemi.com [echemi.com]
- 4. Niobium oxalate - Wikipedia [en.wikipedia.org]
- 5. Niobium Oxide - ESPI Metals [espimetals.com]
- 6. fishersci.com [fishersci.com]
- 7. Itschem.com [Itschem.com]
- 8. Cyto—genotoxicity of crystalline and amorphous niobium (V) oxide nanoparticles in CHO-K1 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. content.abcam.com [content.abcam.com]
- 10. cbmm.com [cbmm.com]
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